

Essential Guide to the Safe Disposal of Di-n-hexyl Phthalate (DnHP)

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Compound of Interest

Compound Name: *Dhhpp*

Cat. No.: *B1230918*

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Disclaimer: The following procedures are based on the assumption that "**Dhhpp**" is a typographical error for Di-n-hexyl Phthalate (DnHP), a common laboratory plasticizer. It is crucial to confirm the identity of any chemical before handling and disposal.

This guide provides essential safety and logistical information for the proper disposal of Di-n-hexyl Phthalate (DnHP), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Key Safety and Hazard Information

Di-n-hexyl phthalate is classified as a hazardous substance with specific risks that necessitate careful handling and disposal. It is recognized as a reproductive toxin that may damage fertility or the unborn child.^[1] The chemical is an oily, yellowish-brown, viscous liquid with a faint aromatic odor and is insoluble in water.^[2]

Primary Hazards:

- **Reproductive Toxicity:** May damage fertility and the unborn child.^{[1][3]}
- **Environmental Hazards:** While some sources state it contains no substances known to be hazardous to the environment or not degradable in wastewater treatment plants, it is also classified for transport as an environmentally hazardous substance.^[4] It is crucial to prevent it from entering drains.^[5]

- Combustibility: It is a combustible liquid.[3]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Di-n-hexyl Phthalate.

Property	Value	Source
CAS Number	84-75-3	[1]
Molecular Formula	C20H30O4	[6]
Molecular Weight	334.4 g/mol	[2]
Boiling Point	210 °C at 6,66 hPa	[5]
Melting Point	-58 °C	[5]
Flash Point	177 °C	[5]
Density	0.995 g/cm ³	[5]
Water Solubility	Insoluble	[2]

Experimental Protocols: Spill Response and Disposal

Proper handling and disposal of DnHP are paramount to ensuring a safe laboratory environment. The following protocols outline the necessary steps for managing spills and disposing of waste.

Personal Protective Equipment (PPE): Before handling DnHP, ensure the following PPE is worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[1]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.[1]

- Respiratory Protection: Use in a well-ventilated area. If vapors or aerosols are generated, a NIOSH/MSHA approved respirator is required.[\[1\]](#)

Spill Cleanup Protocol: In the event of a DnHP spill, follow these steps:

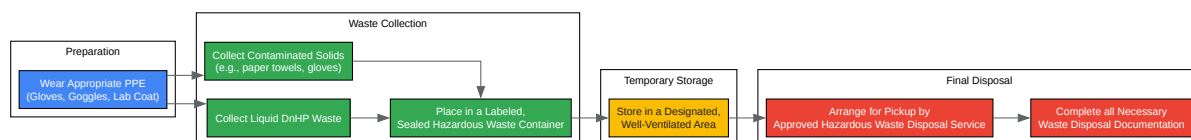
- Ensure Proper Ventilation: Work in a well-ventilated area or under a chemical fume hood.[\[5\]](#)
- Contain the Spill: Use a liquid-absorbent material to contain and soak up the spill.
- Collect and Store: Carefully collect the absorbed material and place it in a sealed, properly labeled container for disposal.[\[7\]](#)
- Decontaminate the Area: Clean the affected area thoroughly.

Disposal Protocol: All DnHP waste, including contaminated materials from spills, must be treated as hazardous waste.

- Waste Collection: Collect all DnHP waste in a designated, sealed, and clearly labeled container.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[7\]](#)
- Disposal: Dispose of the waste through an approved waste disposal plant.[\[1\]](#)[\[4\]](#) Do not dispose of DnHP down the drain.[\[5\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the step-by-step process for the safe disposal of Di-n-hexyl Phthalate.



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Caption: Workflow for the safe disposal of Di-n-hexyl Phthalate waste.

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References

- 1. fishersci.com [fishersci.com]
- 2. Dihexyl phthalate | C₂₀H₃₀O₄ | CID 6786 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. DI-N-HEXYL PHTHALATE - Ataman Kimya [atamanchemicals.com]
- 6. healthvermont.gov [healthvermont.gov]
- 7. DI-N-HEXYL PHTHALATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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